

4-Methoxycyclohexanone safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxycyclohexanone

Cat. No.: B142444

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An In-depth Technical Guide to the Safety and Handling of **4-Methoxycyclohexanone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **4-Methoxycyclohexanone** (CAS No. 13482-23-0). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on quantitative data, safe handling procedures, and a generalized understanding of the experimental protocols used to determine hazards.

Section 1: Chemical and Physical Properties

4-Methoxycyclohexanone is a substituted cyclohexanone used as an intermediate in the synthesis of various organic compounds, including antitumor agents.^[1] Its physical and chemical properties are critical for understanding its behavior in a laboratory setting.

Table 1: Physical and Chemical Properties of **4-Methoxycyclohexanone**

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O ₂	[1] [2]
Molecular Weight	128.17 g/mol	[1] [2]
Appearance	Clear, pale yellow liquid	[1]
Boiling Point	189.3 ± 33.0 °C at 760 mmHg	[2]
Flash Point	68.8 ± 18.9 °C	[2]
Density	1.0 ± 0.1 g/cm ³	[2]
Vapor Pressure	0.6 ± 0.4 mmHg at 25°C	[2]
Solubility	Soluble in chloroform, ethyl acetate, and methanol.	[1]
Storage Temperature	2-8°C in a sealed, dry environment.	[1]

Section 2: Hazard Identification and GHS Classification

4-Methoxycyclohexanone is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazard identified is serious eye irritation.

Table 2: GHS Hazard Classification for **4-Methoxycyclohexanone**

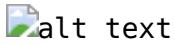
Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Serious eye damage/eye irritation	Category 2	 alt text	Warning	H319: Causes serious eye irritation. [3] [4]

Table 3: GHS Precautionary Statements

Code	Statement
P264	Wash skin thoroughly after handling.[4][5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][5]
P337+P313	If eye irritation persists: Get medical advice/attention.[5]

Section 3: Experimental Protocols

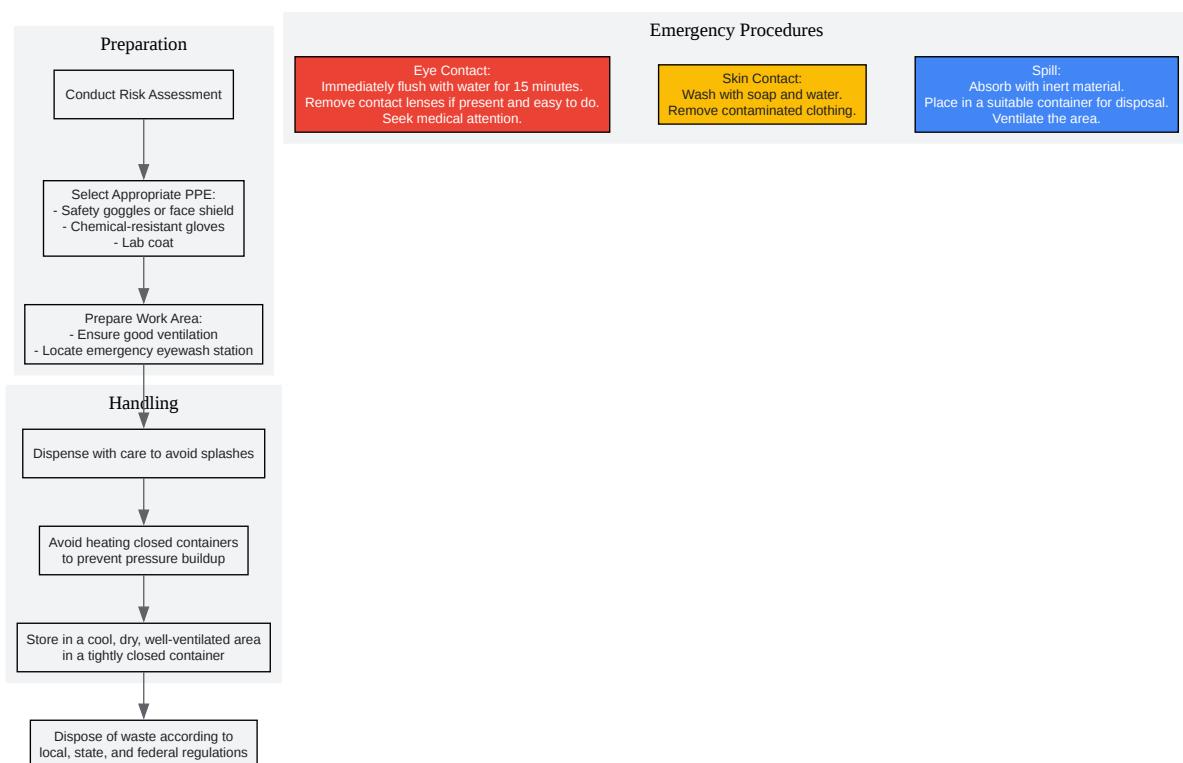
While specific experimental reports for **4-Methoxycyclohexanone** are not publicly available, the hazard classification is determined through standardized testing methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD). Below is a generalized protocol for an *in vivo* eye irritation test, which is a standard method for determining the potential of a substance to cause eye irritation.

General Methodology for an *In Vivo* Eye Irritation Test (Based on OECD Guideline 405)

- **Animal Selection:** Healthy, adult albino rabbits are used for the test. Both eyes of each animal are examined for pre-existing defects or irritation.
- **Test Substance Administration:** A small volume (typically 0.1 mL for liquids) of the test substance is instilled into the conjunctival sac of one eye of each rabbit. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for ocular reactions at specific intervals after instillation (e.g., 1, 24, 48, and 72 hours). Observations are scored for corneal opacity, iris lesions, and conjunctival redness and swelling (chemosis).
- **Evaluation:** The severity of the ocular reactions is graded according to a standardized scoring system. The classification of the substance is determined by the severity and reversibility of the observed effects.

Section 4: Safe Handling and Emergency Procedures

Proper handling of **4-Methoxycyclohexanone** is essential to minimize the risk of exposure and ensure a safe working environment. The following workflow outlines the key steps for safe handling and what to do in case of an emergency.



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Caption: Workflow for the safe handling of **4-Methoxycyclohexanone**.

Section 5: First Aid Measures

In the event of exposure to **4-Methoxycyclohexanone**, the following first aid measures should be taken immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[5] Check for and remove any contact lenses. ^[5] Continue rinsing. If irritation persists, get medical attention.^[5]
- Skin Contact: Flush skin with plenty of water.^[5] Remove contaminated clothing and shoes. Get medical attention if symptoms occur.
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Get medical attention if adverse health effects persist or are severe.
- Ingestion: Wash out mouth with water. Remove victim to fresh air and keep at rest in a position comfortable for breathing. If material has been swallowed and the exposed person is conscious, give small quantities of water to drink. Do not induce vomiting unless directed to do so by medical personnel. Get medical attention if adverse health effects persist or are severe.

Section 6: Fire-Fighting Measures

- Suitable Extinguishing Media: Use an extinguishing agent suitable for the surrounding fire, such as water spray, carbon dioxide, dry chemical powder, or appropriate foam.
- Specific Hazards Arising from the Chemical: In a fire or if heated, a pressure increase will occur and the container may burst.^[5]
- Hazardous Combustion Products: Decomposition products may include carbon monoxide and carbon dioxide.
- Protective Equipment for Fire-fighters: Fire-fighters should wear appropriate protective equipment and self-contained breathing apparatus (SCBA) with a full face-piece operated in positive pressure mode.

Section 7: Accidental Release Measures

- Personal Precautions: Avoid breathing vapor or mist.[\[5\]](#) Provide adequate ventilation. Wear appropriate personal protective equipment.
- Environmental Precautions: Avoid dispersal of spilled material and runoff and contact with soil, waterways, drains, and sewers.
- Methods for Cleaning Up: Stop leak if without risk. Move containers from spill area. Absorb with an inert dry material and place in an appropriate waste disposal container.[\[5\]](#) Dispose of via a licensed waste disposal contractor.

Section 8: Exposure Controls and Personal Protection

- Engineering Controls: Use only with adequate ventilation. Use process enclosures, local exhaust ventilation, or other engineering controls to keep worker exposure to airborne contaminants below any recommended or statutory limits.
- Personal Protective Equipment:
 - Eye/Face Protection: Safety eyewear complying with an approved standard should be used when a risk assessment indicates this is necessary to avoid exposure to liquid splashes, mists, gases, or dusts. A face shield is recommended.
 - Skin Protection: Chemical-resistant, impervious gloves complying with an approved standard should be worn at all times when handling chemical products if a risk assessment indicates this is necessary.
 - Body Protection: Personal protective equipment for the body should be selected based on the task being performed and the risks involved and should be approved by a specialist before handling this product.
 - Respiratory Protection: Based on the hazard and potential for exposure, select a respirator that meets the appropriate standard or certification. Respirators must be used according to a respiratory protection program to ensure proper-fitting, training, and other important aspects of use.

This guide is intended to provide comprehensive safety information for **4-Methoxycyclohexanone**.

Methoxycyclohexanone. Always refer to the specific Safety Data Sheet (SDS) provided by the manufacturer for the most current and detailed information.

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- To cite this document: BenchChem. [4-Methoxycyclohexanone safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142444#4-methoxycyclohexanone-safety-data-sheet-and-handling-precautions]

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